

Introduction: The Versatility of Substituted Anilines

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: 5-Chloro-2-(2-ethoxyethoxy)aniline

CAS No.: 946772-83-4

Cat. No.: B3173088

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Substituted anilines are a cornerstone of medicinal chemistry and materials science, serving as versatile scaffolds for a wide range of applications.^[1] Their unique structural and electronic properties, which can be finely tuned through substitution, make them indispensable building blocks in the synthesis of pharmaceuticals, agrochemicals, and dyes.^{[1][2]} The aniline moiety's ability to form crucial hydrogen bonds and participate in various non-covalent interactions with biological targets makes it a "privileged structure" in drug discovery, particularly in the development of enzyme inhibitors and receptor modulators.^{[1][3]}

The subject of this guide, **5-Chloro-2-(2-ethoxyethoxy)aniline**, is a member of this important class of compounds. The presence of a chlorine atom, an ethoxyethoxy group, and the aniline core provides a unique combination of steric and electronic features that can be exploited in the design of novel molecules with specific biological activities. While direct documentation of this specific molecule is limited, its properties and synthetic routes can be understood through the extensive research on analogous substituted anilines.

CAS Number and Physicochemical Properties

A specific CAS (Chemical Abstracts Service) number for **5-Chloro-2-(2-ethoxyethoxy)aniline** is not readily found in major chemical databases, suggesting it may be a novel or less common compound. However, based on its structure, we can predict its key physicochemical properties. The properties of aniline derivatives are significantly influenced by the nature and position of

substituents on the aromatic ring.[4][5][6] For instance, electron-donating groups generally increase the basicity (pKa) of the aniline, while electron-withdrawing groups decrease it.[4][5]

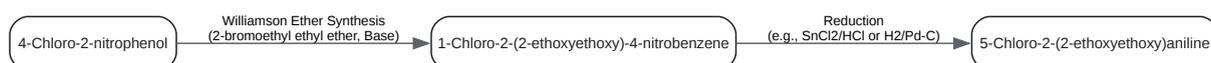
Property	Predicted Value/Information
Molecular Formula	C10H14ClNO2
Molecular Weight	215.68 g/mol
Appearance	Likely a liquid or low-melting solid
pKa	The ethoxyethoxy group is weakly electron-donating, which would slightly increase the pKa relative to aniline (pKa ≈ 4.6). The para-chloro substituent is electron-withdrawing, which would decrease the pKa. The net effect would likely result in a pKa slightly lower than that of aniline.
Solubility	Expected to have low solubility in water and good solubility in common organic solvents like ethanol, methanol, and dichloromethane.

Synthesis and Reaction Mechanisms

The synthesis of **5-Chloro-2-(2-ethoxyethoxy)aniline** can be approached through established synthetic methodologies for forming ether linkages and preparing anilines. A plausible and efficient synthetic strategy involves a two-step process: the formation of the ether bond followed by the reduction of a nitro group.

Synthetic Pathway Overview

A common route would start with a readily available precursor like 4-chloro-2-nitrophenol. The synthesis would proceed via a Williamson ether synthesis to introduce the 2-ethoxyethoxy side chain, followed by the reduction of the nitro group to the desired aniline.



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Caption: General synthetic pathway for **5-Chloro-2-(2-ethoxyethoxy)aniline**.

Experimental Protocols

Protocol 1: Synthesis of 1-Chloro-2-(2-ethoxyethoxy)-4-nitrobenzene (Intermediate)

This protocol describes the Williamson ether synthesis to form the ether linkage.^{[7][8][9][10]}

This reaction proceeds via an SN2 mechanism where the phenoxide ion acts as a nucleophile.^{[9][10][11]}

- Materials:
 - 4-Chloro-2-nitrophenol
 - 2-Bromoethyl ethyl ether (or 2-chloroethyl ethyl ether)
 - Potassium carbonate (K₂CO₃) or sodium hydride (NaH) as a base
 - Acetone or N,N-dimethylformamide (DMF) as a solvent
 - Standard laboratory glassware, including a round-bottom flask, condenser, and magnetic stirrer.
- Procedure:
 - To a stirred solution of 4-chloro-2-nitrophenol in the chosen solvent, add the base (e.g., 1.5 equivalents of K₂CO₃).
 - Add 2-bromoethyl ethyl ether (1.2 equivalents) to the mixture.
 - Heat the reaction mixture to reflux and monitor the progress by thin-layer chromatography (TLC).
 - Once the reaction is complete, cool the mixture to room temperature and filter off any inorganic salts.
 - Remove the solvent under reduced pressure.

- Purify the crude product by column chromatography on silica gel to obtain the desired intermediate.

Protocol 2: Synthesis of **5-Chloro-2-(2-ethoxyethoxy)aniline** (Final Product)

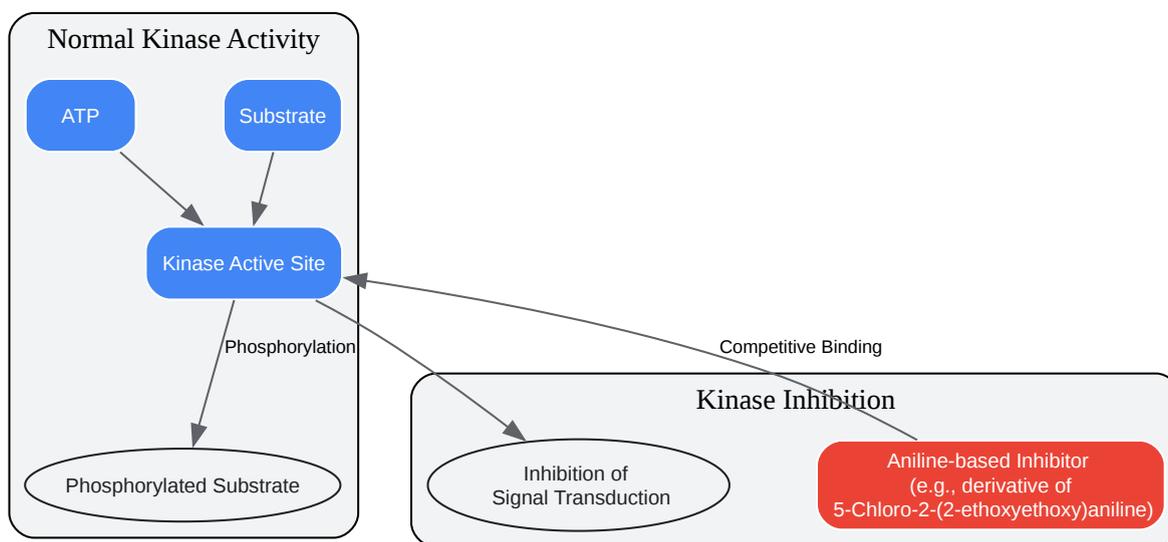
This protocol describes the reduction of the nitro group to an aniline.^{[2][12]}

- Materials:
 - 1-Chloro-2-(2-ethoxyethoxy)-4-nitrobenzene
 - Tin(II) chloride dihydrate ($\text{SnCl}_2 \cdot 2\text{H}_2\text{O}$) and concentrated hydrochloric acid (HCl), or hydrogen gas (H_2) with a palladium on carbon (Pd/C) catalyst.
 - Ethyl acetate or ethanol as a solvent.
 - Sodium bicarbonate (NaHCO_3) or sodium hydroxide (NaOH) solution for neutralization.
- Procedure (using SnCl_2/HCl):
 - Dissolve the nitro-intermediate in ethyl acetate or ethanol.
 - Add an excess of $\text{SnCl}_2 \cdot 2\text{H}_2\text{O}$ (typically 3-5 equivalents) and concentrated HCl.
 - Stir the mixture at room temperature or with gentle heating until the reaction is complete (monitored by TLC).
 - Cool the reaction mixture and carefully neutralize it with a saturated solution of NaHCO_3 or a dilute NaOH solution until the pH is basic.
 - Extract the product with ethyl acetate.
 - Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
 - Purify the crude product by column chromatography or distillation under reduced pressure.

Applications in Research and Drug Development

Substituted anilines are of paramount importance in drug discovery.[1][3][13][14] The chloro and alkoxy substituents in **5-Chloro-2-(2-ethoxyethoxy)aniline** can significantly influence its pharmacological properties.[15] Chloro-containing molecules are prevalent in FDA-approved drugs, contributing to improved metabolic stability and binding affinity.[16]

This compound is a valuable precursor for synthesizing molecules with a wide range of pharmacological activities, particularly in oncology.[14] For instance, substituted anilines are core components of many kinase inhibitors.[3][14]



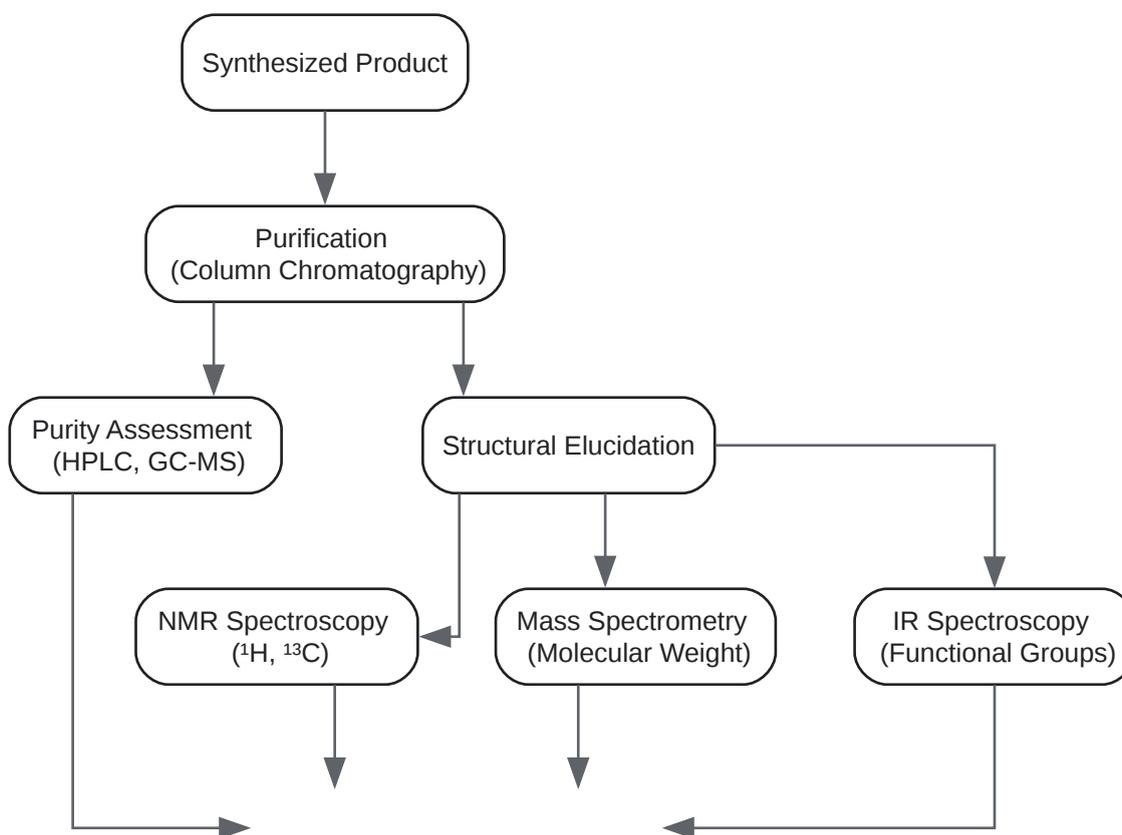
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Caption: Aniline derivatives as ATP-competitive kinase inhibitors.

Analytical Characterization

The characterization of a newly synthesized compound like **5-Chloro-2-(2-ethoxyethoxy)aniline** is crucial to confirm its structure and purity.[17] A combination of spectroscopic and chromatographic techniques is employed.[17][18][19]

Spectroscopic and Chromatographic Workflow



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Caption: Typical workflow for the characterization of a synthesized aniline derivative.

Expected Spectral Data

- ¹H NMR: The spectrum would show characteristic signals for the aromatic protons, the protons of the ethoxyethoxy group, and a broad singlet for the amine protons.[20]
- ¹³C NMR: The spectrum would display signals for all the unique carbon atoms in the molecule, including those in the aromatic ring and the aliphatic side chain.[20]
- IR Spectroscopy: Key absorption bands would be observed for the N-H stretching of the primary amine (around 3300-3500 cm⁻¹), C-O stretching of the ether (around 1050-1150 cm⁻¹), and C-Cl stretching.[20][21]
- Mass Spectrometry: The mass spectrum would show a molecular ion peak corresponding to the molecular weight of the compound, along with a characteristic isotopic pattern due to the

presence of chlorine.[17]

Safety and Handling

Aromatic amines, including chloroanilines, should be handled with care due to their potential toxicity.[22][23][24][25][26][27] They can be harmful if inhaled, ingested, or absorbed through the skin.[22][25][26]

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat.[24] Work in a well-ventilated area or a fume hood.
- Storage: Store in a cool, dry, and well-ventilated area away from incompatible substances like strong oxidizing agents.[24]
- Disposal: Dispose of waste according to local regulations for hazardous materials.

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- To cite this document: BenchChem. [Introduction: The Versatility of Substituted Anilines]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3173088#5-chloro-2-2-ethoxyethoxy-aniline-cas-number-search>]

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